

Best practices for long-term storage of Orelabrutinib stock solutions

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Compound of Interest

Compound Name: Orelabrutinib

Cat. No.: B609763

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Orelabrutinib Stock Solution Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **Orelabrutinib** stock solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guidance to ensure the stability and efficacy of your experimental compounds.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Orelabrutinib** stock solutions?

A1: The most commonly recommended solvent for preparing **Orelabrutinib** stock solutions is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4][5][6]} **Orelabrutinib** is also soluble in Ethanol to a lesser extent and is considered insoluble in water.^[1] For in vivo studies, specific formulations involving solvents like PEG300, Tween 80, and saline or corn oil are used, but the initial stock is typically made in DMSO.^{[1][2]}

Q2: At what temperatures should **Orelabrutinib** powder and stock solutions be stored?

A2: **Orelabrutinib** in its powdered form should be stored at -20°C for long-term stability, where it can be viable for up to 3 years.^{[1][3][7]} For stock solutions in a solvent, storage at -80°C is

recommended for the longest-term stability, lasting up to 2 years.^{[3][7]} Storage at -20°C is also an option for solvent-based stocks, with a shorter stability period of about 1 year.^{[1][3][7]}

Q3: How should I handle the storage of **Orelabrutinib** stock solutions to maintain their integrity?

A3: To maintain the integrity of your **Orelabrutinib** stock solutions, it is crucial to aliquot the solution into smaller, single-use volumes after preparation. This practice helps to avoid repeated freeze-thaw cycles, which can degrade the compound over time.^{[1][3][4]}

Q4: Can I store my **Orelabrutinib** stock solution at 4°C?

A4: While short-term storage of **Orelabrutinib** powder at 4°C (for up to 2 years) is mentioned by some suppliers, it is generally not recommended for stock solutions.^{[3][7]} For optimal stability of solutions, freezing at -20°C or -80°C is the standard practice.

Troubleshooting Guide

Issue 1: My **Orelabrutinib** has precipitated out of solution after thawing.

- Possible Cause: The concentration of the stock solution may be too high, or the solvent may have absorbed moisture, which can reduce solubility.^[1]
- Solution:
 - Gently warm the solution to 37°C.
 - Use sonication to aid in redissolving the precipitate.^{[2][4]}
 - Ensure you are using fresh, anhydrous DMSO for preparing your solutions, as moisture can significantly impact solubility.^[1]
 - Consider preparing a slightly less concentrated stock solution if precipitation is a recurring issue.

Issue 2: I am observing reduced efficacy of **Orelabrutinib** in my experiments.

- Possible Cause: The compound may have degraded due to improper storage or handling. This could be a result of multiple freeze-thaw cycles or storage at an inappropriate temperature.
- Solution:
 - Always aliquot your stock solution into single-use vials to minimize freeze-thaw cycles.[\[1\]](#)
[\[3\]](#)[\[4\]](#)
 - Verify that your storage freezer is maintaining the correct temperature (-20°C or -80°C).
 - Prepare a fresh stock solution from the powdered compound to compare its efficacy against the older stock.
 - For in vivo working solutions, it is recommended to prepare them fresh on the day of use.
[\[3\]](#)

Quantitative Data Summary

For easy comparison, the following tables summarize the storage conditions and stability of **Orelabrutinib** in both powder and solvent forms.

Table 1: Storage and Stability of **Orelabrutinib** Powder

Storage Temperature	Shelf Life
-20°C	3 years
4°C	2 years

Data sourced from multiple suppliers and may vary slightly.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Table 2: Storage and Stability of **Orelabrutinib** Stock Solutions

Storage Temperature	Shelf Life
-80°C	1-2 years
-20°C	1 month to 1 year

The stability of stock solutions can depend on the solvent and concentration. It is best practice to use solutions stored at -80°C within one year for critical experiments.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

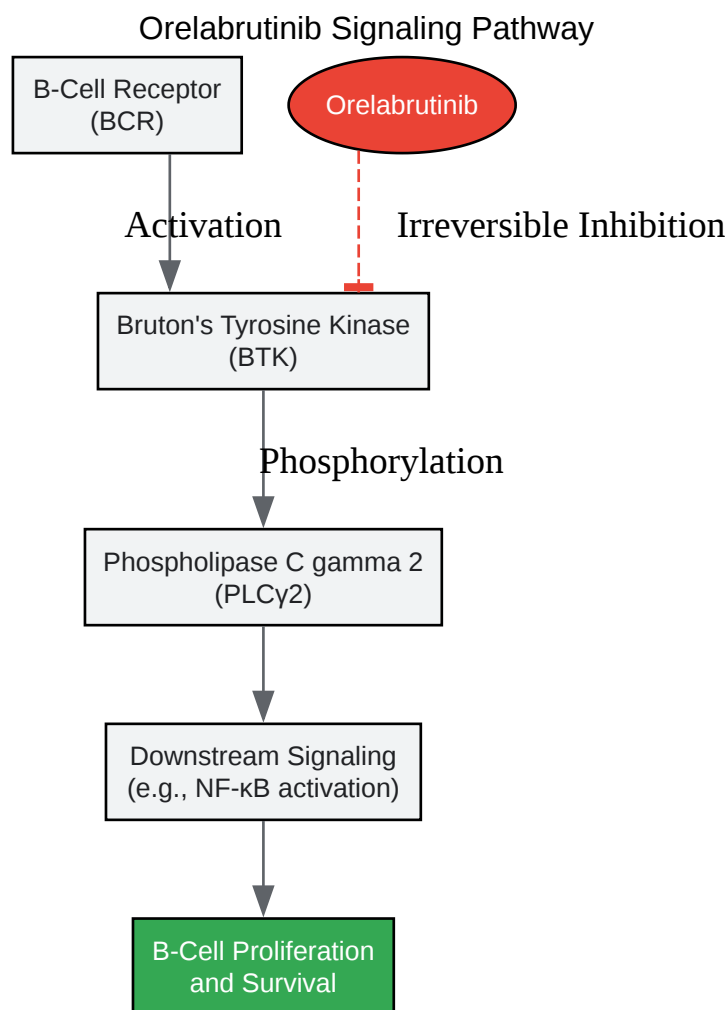
Experimental Protocols

Protocol 1: Preparation of a 10 mM **Orelabrutinib** Stock Solution in DMSO

- Materials:
 - Orelabrutinib** powder (Molecular Weight: 427.49 g/mol)[\[1\]](#)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber glass or polypropylene vials
 - Calibrated scale and appropriate personal protective equipment (PPE)
- Procedure:
 - Allow the **Orelabrutinib** powder vial to equilibrate to room temperature before opening to prevent condensation.
 - Weigh out the desired amount of **Orelabrutinib** powder using a calibrated scale in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.275 mg of **Orelabrutinib**.
 - Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
 - Vortex the solution until the **Orelabrutinib** is completely dissolved. If necessary, gentle warming (to 37°C) or sonication can be used to aid dissolution.[\[2\]](#)[\[4\]](#)

5. Once fully dissolved, aliquot the stock solution into single-use, sterile vials.
6. Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
7. Store the aliquots at -80°C for long-term storage.

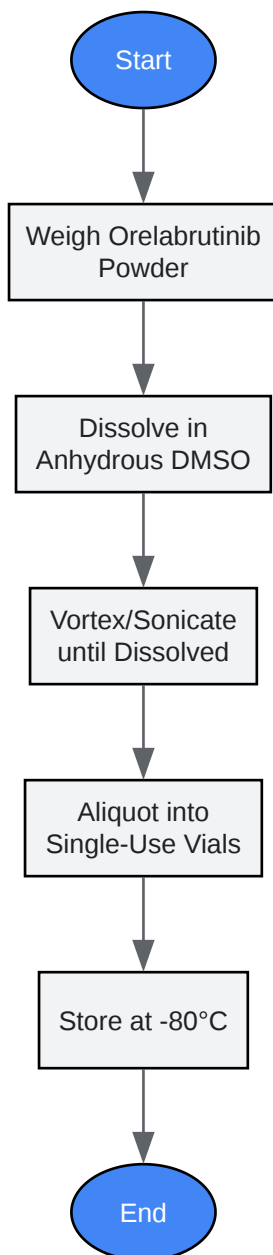
Visualizations



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Caption: **Orelabrutinib**'s mechanism of action via BTK inhibition.

Orelabrutinib Stock Solution Workflow



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Caption: Workflow for preparing and storing **Orelabrutinib** stock solutions.

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